

The Discovery of Europium: A Technical and Historical Guide

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Introduction

The late 19th and early 20th centuries were a period of intense activity in the field of chemistry, particularly in the study of the rare earth elements. These elements, with their remarkably similar chemical properties, presented a significant challenge to the chemists of the era. Their separation and identification required meticulous and often tedious experimental work. This technical guide delves into the discovery and history of **europium** (Eu), element 63, a fascinating member of the lanthanide series. We will explore the key scientific contributions, the experimental techniques that led to its identification, and the quantitative data that underpinned its discovery. This guide is intended for researchers, scientists, and drug development professionals with an interest in the history of inorganic and analytical chemistry.

The Path to Discovery: A Chronological Overview

The discovery of **europium** was not a singular event but rather a culmination of observations by several chemists over a number of years. The story begins with tantalizing spectroscopic clues and concludes with the definitive isolation and characterization of the new element.

Early Spectroscopic Observations

The first hints of **europium**'s existence came from spectroscopic analysis of minerals containing samarium and gadolinium. In the 1880s and 1890s, chemists were increasingly using spectroscopy to identify new elements, as each element emits a unique spectrum of light when excited.

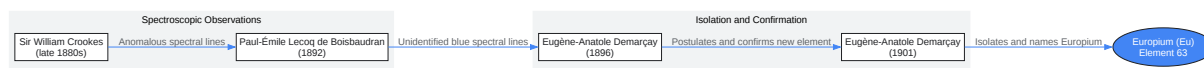
- Sir William Crookes (1880s): The English chemist and physicist Sir William Crookes was a pioneer in the use of spectroscopy to study the rare earths. In the late 1880s, while examining the spectra of minerals containing ytterbium and samarium, he noted the presence of an anomalous spectral line that he could not attribute to any known element.[1][2] This observation, while not leading to the immediate identification of a new element, was a crucial first step.
- Paul-Émile Lecoq de Boisbaudran (1892): The French chemist Paul-Émile Lecoq de Boisbaudran, known for his discovery of gallium, samarium, and dysprosium, also made a significant contribution to the discovery of **europium**. [3][4] In 1892, while analyzing a samarium-gadolinium concentrate, he observed three previously unknown blue spectral lines in the spark spectrum of samarium.[5] These lines could not be accounted for by the known elements in the sample.[6]

The Definitive Discovery and Isolation

The definitive discovery and isolation of **europium** are credited to the French chemist Eugène-Anatole Demarçay.[7][8][9] A skilled spectroscopist, Demarçay systematically investigated the spectra of rare earth elements.

In 1896, Demarçay postulated the existence of an unknown element as an impurity in his samarium samples based on their ultraviolet spectra.[5] By 1900, he had confirmed that these samples were indeed contaminated with a new element.[5] His meticulous work culminated in 1901 when he announced the successful isolation of this new element, which he named "**europium**" after the continent of Europe.[7][10][11][12]

The following diagram illustrates the logical flow of the discovery process, from the initial anomalous observations to the final confirmation and naming of the element.



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Figure 1: The Discovery Pathway of **Europium**.

Experimental Protocols of the Era

The separation of rare earth elements in the late 19th and early 20th centuries was a formidable task due to their nearly identical chemical properties. The primary methods employed were fractional crystallization and spectroscopy.

Fractional Crystallization of Double Nitrates

The technique that proved successful for Demarçay in isolating **europium** was the fractional crystallization of the double magnesium nitrates of the rare earths. This method, later refined and known as the "James Method" after Charles James, was the gold standard for rare earth separation until the advent of ion-exchange chromatography in the 1940s.^[8]

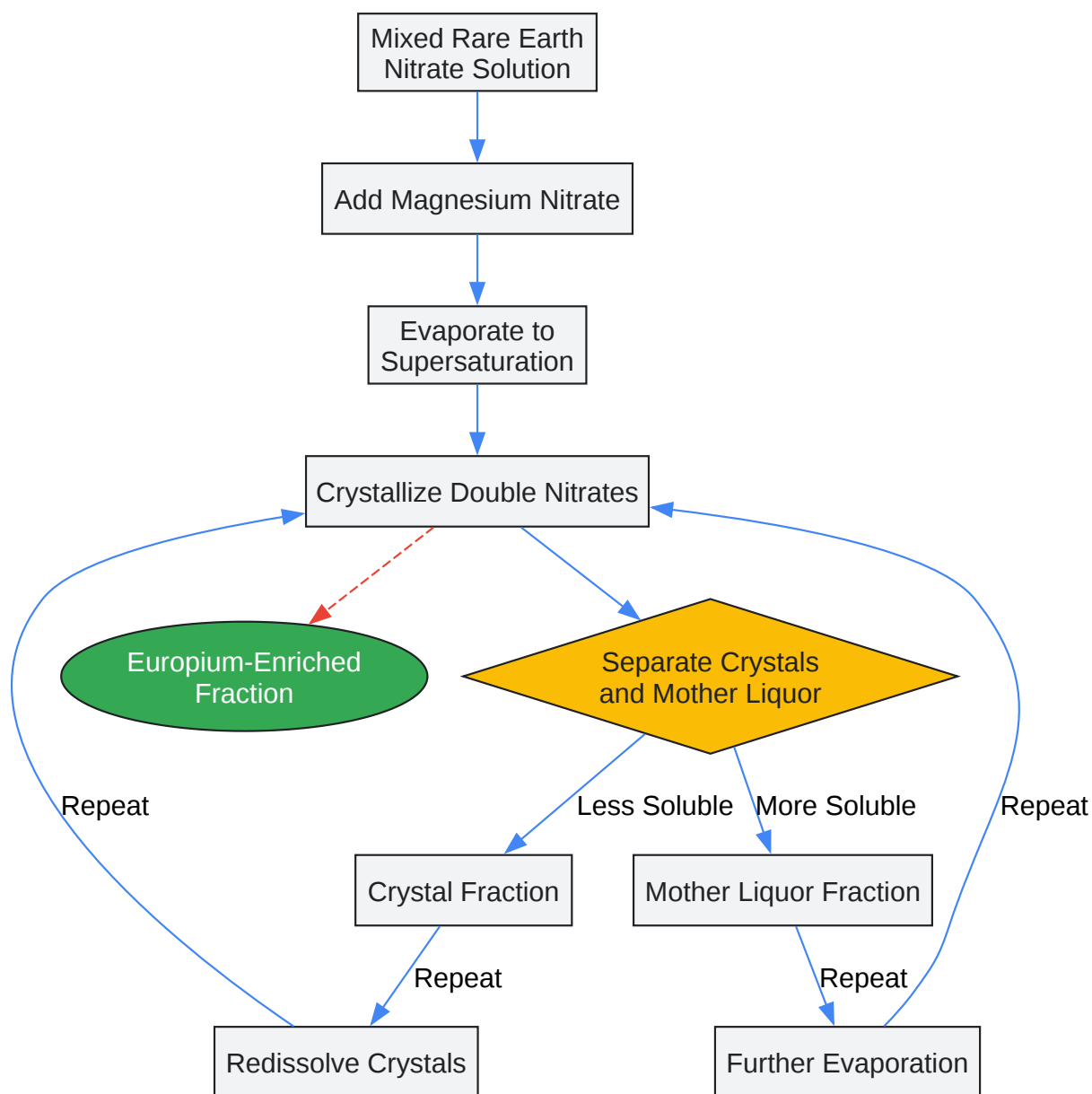
While the precise, step-by-step details of Demarçay's original procedure are not fully documented in readily available sources, the general principles of the method are well understood. The process relies on the slight differences in the solubility of the double nitrate salts of the lanthanides.

General Methodology:

- **Preparation of the Mixed Rare Earth Solution:** The starting material, typically a mineral concentrate rich in samarium and gadolinium, would first be dissolved in nitric acid to form a solution of the rare earth nitrates.
- **Formation of the Double Nitrates:** Magnesium nitrate was then added to this solution. Upon concentration through evaporation, the double salts of the formula $2(\text{RE})(\text{NO}_3)_3 \cdot 3\text{Mg}(\text{NO}_3)_2 \cdot 24\text{H}_2\text{O}$ would crystallize out of the solution.
- **Systematic Fractional Crystallization:** The core of the method involved a long and repetitive series of crystallizations. A portion of the dissolved salts was allowed to crystallize. Due to slight solubility differences, the composition of the crystals would be slightly different from the composition of the remaining solution (the "mother liquor").

- Separation and Re-crystallization: The crystals were separated from the mother liquor. The crystals were then redissolved and recrystallized, while the mother liquor was further concentrated to yield another crop of crystals. This process was repeated, often thousands of times, to gradually enrich different fractions with specific rare earth elements. **Europium**, being intermediate in properties between samarium and gadolinium, would concentrate in the fractions between these two elements.

The following diagram illustrates the general workflow for the fractional crystallization of rare earth double nitrates.



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Figure 2: Generalized Workflow for Fractional Crystallization.

Spectroscopic Analysis

Throughout the tedious process of fractional crystallization, spectroscopy was the essential analytical tool to monitor the progress of the separation. Demarçay, with his expertise in this area, was able to detect the increasing concentration of the new element in his fractions by observing the strengthening of its characteristic spectral lines.

His 1901 paper announcing the discovery of **europium** mentioned three particularly strong spectral bands at wavelengths of 609 nm, 593 nm, and 576 nm. The intensity of these lines served as a direct indicator of the purity of his **europium** fractions.

Quantitative Data from the Discovery Era

The early 20th century was a time before the widespread use of mass spectrometry for precise atomic weight determination. The atomic weights of newly discovered elements were painstakingly determined through chemical means, often by converting a known mass of a pure compound of the element into another compound of known stoichiometry. While the exact atomic weight determined by Demarçay in his initial 1901 publication is not readily available in modern databases, subsequent determinations in the early 20th century established its value. The IUPAC recommended an atomic weight of 151.96 in 1961 based on mass-spectrometric measurements.

The following table summarizes the key quantitative data associated with the discovery and early characterization of **europium**.

| Property | Value/Observation | Scientist(s) | Year |
|--------------------------------|--|---------------------------------|------------|
| Initial Spectroscopic Clue | Anomalous spectral line in samarium-ytterbium minerals | Sir William Crookes | late 1880s |
| Further Spectroscopic Evidence | Three unidentified blue spectral lines in samarium | Paul-Émile Lecoq de Boisbaudran | 1892 |
| Definitive Spectroscopic Lines | Strong bands at $\lambda = 609$ nm, 593 nm, and 576 nm | Eugène-Anatole Demarçay | 1901 |
| Atomic Number | 63 | - | - |
| Modern Standard Atomic Weight | 151.964(1) u | IUPAC | 1995 |

Conclusion

The discovery of **europium** stands as a testament to the perseverance and ingenuity of the chemists of the late 19th and early 20th centuries. It was a process that beautifully illustrates the interplay between the development of new analytical techniques, such as spectroscopy, and the refinement of classical chemical separation methods like fractional crystallization. The work of Crookes, Lecoq de Boisbaudran, and especially Demarçay, not only added a new element to the periodic table but also contributed significantly to the broader understanding of the rare earth elements, a group of elements that are of immense technological importance today. This historical journey from a few mysterious spectral lines to a well-characterized element underscores the foundational role of meticulous experimental work in the advancement of science.

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References

- 1. US3558440A - Method of separating the rare earths by fractional co-distillation of their volatile chelate derivatives - Google Patents [patents.google.com]
- 2. Iron - Wikipedia [en.wikipedia.org]
- 3. briandcolwell.com [briandcolwell.com]
- 4. The history of rare earth elements discovery. Samarium, europium and gadolinium [rudmet.ru]
- 5. acs.org [acs.org]
- 6. Europium | Eu (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. acs.org [acs.org]
- 9. dokumen.pub [dokumen.pub]
- 10. Europium - Wikipedia [en.wikipedia.org]
- 11. nist.gov [nist.gov]
- 12. Atomic Weight of Europium | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
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